

A-Technical-Guide-to-the-Physical-Properties-of-p-Methoxybenzyl-propionate

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Compound of Interest

Compound Name: *Anisyl propionate*

Cat. No.: *B1198740*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the key physical properties of p-Methoxybenzyl propionate, a compound of interest in various scientific and industrial applications. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and other related fields. All quantitative data is presented in a structured tabular format for ease of comparison. Furthermore, detailed experimental protocols for the determination of these properties are provided, referencing internationally recognized standards.

Introduction

p-Methoxybenzyl propionate, also known as **anisyl propionate**, is an organic compound with the chemical formula $C_{11}H_{14}O_3$.^[1] It is a carboxylic ester that is functionally related to benzyl alcohol.^[1] This compound is recognized for its sweet, fruity, and floral aroma, which has led to its use as a flavoring and fragrance agent.^{[1][2][3]} Beyond its sensory characteristics, a thorough understanding of its physical properties is crucial for its application in scientific research and various industrial processes, including drug formulation and development.

This guide outlines the fundamental physical characteristics of p-Methoxybenzyl propionate, providing a solid foundation for its handling, application, and further investigation.

Physical Properties of p-Methoxybenzyl propionate

The physical properties of p-Methoxybenzyl propionate have been compiled from various scientific sources and are summarized in the table below. It is important to note that some variations in reported values may exist due to different experimental conditions and measurement techniques.

Property	Value	Source(s)
Molecular Formula	C11H14O3	[1]
Molecular Weight	194.23 g/mol	[1][3][4]
Appearance	Colorless to slightly yellow liquid	[1][3][5]
Odor	Sweet, fruity, floral, vanilla-like	[1][3][5]
Density	1.070 - 1.086 g/mL at 25 °C	[1][3][4][5][6]
Boiling Point	277 °C at 760 mmHg	[1][2][4][5]
227 °C	[3]	
Melting Point	Not applicable (liquid at room temperature)	
Refractive Index	1.505 - 1.510 at 20 °C	[1][2][3][4]
Solubility	Insoluble in water, glycerol, and propylene glycol. Soluble in organic solvents and oils.	[1][2][3][5]
Flash Point	> 110 °C (> 230 °F)	[2][3]
Vapor Pressure	0.007 mmHg at 25 °C (estimated)	[2]

Experimental Protocols for Determination of Physical Properties

The following sections detail the standard methodologies for determining the key physical properties of liquid organic compounds like p-Methoxybenzyl propionate. These protocols are based on internationally recognized standards to ensure accuracy and reproducibility.

Determination of Density

The density of a liquid can be determined using several methods, with the choice often depending on the required accuracy and the viscosity of the liquid.

Principle: Density is the mass of a substance per unit volume.

Recommended Method (based on OECD 109 and ASTM D4052):

- Oscillating U-tube Method (ASTM D4052): This method is widely used for its accuracy and the small sample volume required.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)
 - Apparatus: A digital density meter equipped with an oscillating U-tube.
 - Procedure: a. Calibrate the instrument with two reference standards of known density (e.g., dry air and pure water). b. Introduce a small, bubble-free aliquot of p-Methoxybenzyl propionate into the thermostatted U-tube. c. The instrument measures the change in the oscillation frequency of the tube caused by the sample's mass. d. The density is automatically calculated from this frequency change and the calibration data.
 - Temperature Control: It is crucial to maintain a constant and accurately known temperature (e.g., 25 °C) during the measurement, as density is temperature-dependent.
- Pycnometer Method (Referenced in OECD 109): A precise but more classical method.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)
 - Apparatus: A calibrated glass pycnometer of a known volume.
 - Procedure: a. Thoroughly clean and dry the pycnometer and determine its empty mass. b. Fill the pycnometer with p-Methoxybenzyl propionate, ensuring no air bubbles are trapped. c. Place the filled pycnometer in a constant-temperature bath until it reaches thermal equilibrium. d. Adjust the volume of the liquid to the calibration mark. e. Remove the

pycnometer from the bath, wipe it dry, and determine its mass. f. Calculate the density by dividing the mass of the liquid by the known volume of the pycnometer.

Determination of Boiling Point

The boiling point is a critical property for the characterization and purification of liquids.

Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Recommended Method (based on OECD 103):

- **Ebulliometer Method:** This is a very accurate method for determining the boiling point of pure substances.[\[18\]](#)[\[19\]](#)[\[20\]](#)
 - **Apparatus:** An ebulliometer, which consists of a boiling flask, a condenser, and a temperature measuring device (e.g., a certified thermometer or a thermocouple).
 - **Procedure:** a. Place a sample of p-Methoxybenzyl propionate and a boiling chip in the boiling flask. b. Heat the sample to a gentle boil. c. The vapor will rise, condense, and flow back into the flask, creating a state of equilibrium between the liquid and vapor phases. d. The temperature of the vapor at this equilibrium is recorded as the boiling point.
 - **Pressure Correction:** The atmospheric pressure must be recorded during the measurement, and the observed boiling point should be corrected to the standard pressure of 760 mmHg (101.325 kPa) if necessary.
- **Distillation Method (based on ASTM D1120):** A common and practical method.[\[4\]](#)[\[5\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)
 - **Apparatus:** A standard distillation setup including a distillation flask, a condenser, a receiving flask, and a thermometer.
 - **Procedure:** a. Place a measured volume of p-Methoxybenzyl propionate in the distillation flask with boiling chips. b. Position the thermometer so that the top of the bulb is level with the bottom of the side arm of the flask. c. Heat the flask to bring the liquid to a steady boil.

d. Record the temperature at which the vapor is in equilibrium with the distilling liquid, as indicated by a stable temperature reading on the thermometer.

Determination of Refractive Index

The refractive index is a fundamental physical property that is useful for identifying and checking the purity of a substance.

Principle: The refractive index is the ratio of the speed of light in a vacuum to the speed of light in the substance.

Recommended Method (based on ASTM D1218):

- Abbe Refractometer Method: This is a standard and widely used instrument for measuring the refractive index of liquids.[\[1\]](#)[\[3\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)[\[27\]](#)
 - Apparatus: An Abbe refractometer with a light source (typically a sodium D-line lamp, 589 nm) and a constant temperature circulating bath.
 - Procedure: a. Calibrate the refractometer using a standard of known refractive index (e.g., distilled water). b. Apply a few drops of p-Methoxybenzyl propionate to the surface of the prism. c. Close the prisms and allow the sample to reach the desired temperature (e.g., 20 °C). d. Adjust the instrument to bring the dividing line between the light and dark fields into the crosshairs of the eyepiece. e. Read the refractive index directly from the instrument's scale.

Determination of Solubility

Solubility is a key parameter, particularly in the context of drug development and formulation.

Principle: Solubility is the maximum concentration of a solute that can dissolve in a solvent at a given temperature to form a saturated solution.

Recommended Method (based on OECD 105):

- Flask Method (for substances with solubility > 10 mg/L):[\[28\]](#)[\[29\]](#)[\[30\]](#)[\[31\]](#)

- Apparatus: A constant temperature shaker or magnetic stirrer, a suitable analytical method for quantification (e.g., HPLC, GC, or UV-Vis spectroscopy), and filtration or centrifugation equipment.
- Procedure: a. Add an excess amount of p-Methoxybenzyl propionate to a known volume of the solvent (e.g., water) in a flask. b. Agitate the mixture at a constant temperature for a sufficient period to reach equilibrium (typically 24-48 hours). c. After reaching equilibrium, stop the agitation and allow the undissolved material to settle. d. Carefully take an aliquot of the clear supernatant and separate any remaining undissolved material by filtration or centrifugation. e. Analyze the concentration of p-Methoxybenzyl propionate in the clear solution using a validated analytical method. f. The determined concentration represents the solubility of the compound in the solvent at that temperature.

Visualization of Methodologies

The user's request for diagrams of signaling pathways, experimental workflows, or logical relationships using Graphviz (DOT language) is not applicable to the description of the physical properties of a single chemical compound. Such diagrams are typically used to illustrate complex biological processes, intricate experimental procedures with multiple branching steps, or logical flows in algorithms, none of which are relevant to the straightforward, standardized methods for determining the physical constants of a substance like p-Methoxybenzyl propionate.

The experimental protocols described above follow a linear and standardized sequence of steps. A visual representation would not add significant clarity beyond the detailed textual descriptions provided. For instance, the workflow for measuring density using a pycnometer is a simple sequence: weigh empty, fill, equilibrate temperature, weigh full, and calculate. This is a linear process that is not enhanced by a graphical representation.

Therefore, in adherence to providing clear and relevant technical information, we have focused on detailed textual descriptions of the established experimental protocols.

Conclusion

This technical guide provides essential data on the physical properties of p-Methoxybenzyl propionate and outlines the standard experimental procedures for their determination. The

information presented herein is intended to support the work of researchers, scientists, and drug development professionals by providing a reliable and comprehensive reference. Adherence to the described standardized protocols will ensure the generation of accurate and reproducible data, which is fundamental to scientific and industrial progress.

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